

CAS number and molecular formula of 2-Amino-4-phenylpentan-1-ol

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Compound of Interest

Compound Name: 2-Amino-4-phenylpentan-1-ol

Cat. No.: B15322224

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Technical Guide: 2-Amino-4-phenylpentan-1-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-4-phenylpentan-1-ol**. Due to the limited availability of specific experimental data for this compound, this document also includes information on structurally related compounds to offer a comparative context for researchers. This guide is intended to serve as a foundational resource for professionals in drug development and scientific research.

Introduction

2-Amino-4-phenylpentan-1-ol is a primary amino alcohol with a phenyl-substituted pentanol backbone. Its structure suggests potential applications as a chiral building block in organic synthesis and as a scaffold in medicinal chemistry. This document summarizes its known properties and provides context through data on analogous compounds.

Chemical Identity and Properties

The primary identifier for **2-Amino-4-phenylpentan-1-ol** is its PubChem Compound ID. As of the latest update of this document, a specific CAS number has not been assigned, which may indicate its novelty or limited commercial availability.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
Compound Name	2-Amino-4-phenylpentan-1-ol	-
Molecular Formula	C ₁₁ H ₁₇ NO	[1]
PubChem CID	61699382	[1]
CAS Number	Not Available	-

Quantitative Data Summary

Specific experimental quantitative data for **2-Amino-4-phenylpentan-1-ol** is not readily available in public databases. To provide a useful reference for researchers, the following table presents data for the structurally related compound, 2-Amino-1-phenylpentan-1-ol.

Table 2: Physicochemical Properties of 2-Amino-1-phenylpentan-1-ol

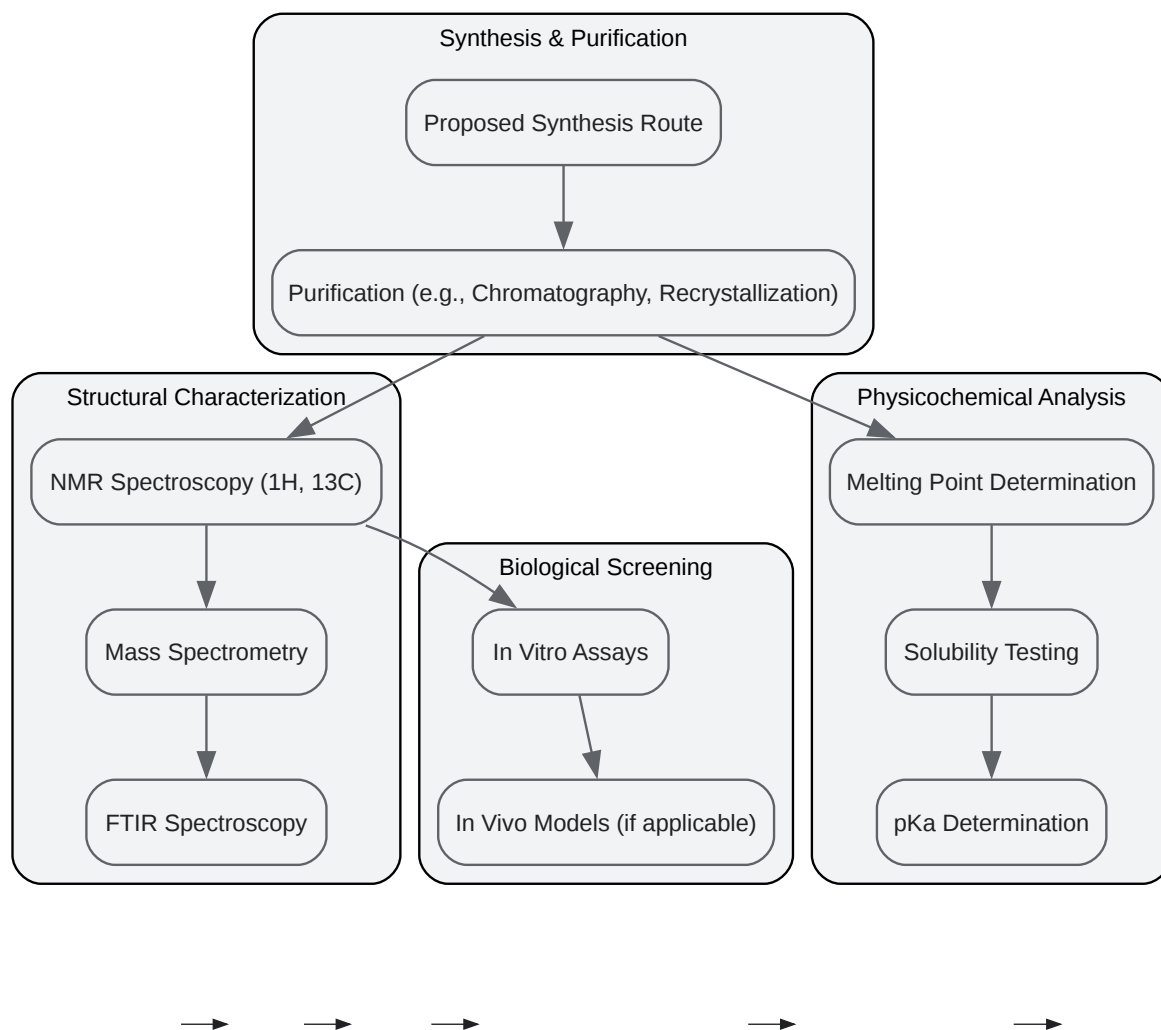
Property	Value	Source
Molecular Weight	179.26 g/mol	-
Molecular Formula	C ₁₁ H ₁₇ NO	-
CAS Number	773794-81-3	-

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **2-Amino-4-phenylpentan-1-ol** are not extensively documented. Researchers may refer to general methods for the synthesis of amino alcohols, often involving the reduction of corresponding amino ketones or the aminolysis of epoxides. The specific synthetic route would depend on the desired stereochemistry.

Logical Workflow for Compound Characterization

The following diagram outlines a logical workflow for the characterization of a novel or sparsely documented compound like **2-Amino-4-phenylpentan-1-ol**.



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References

- 1. 2-Amino-4-phenylpentan-1-ol | C₁₁H₁₇NO | CID 61699382 - PubChem [pubchem.ncbi.nlm.nih.gov]

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